

Disperse Orange 44 chemical structure and properties

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Compound of Interest

Compound Name: Disperse Orange 44

Cat. No.: B1580883

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Disperse Orange 44: An In-depth Technical Guide

An Introduction to the Azo Dye **Disperse Orange 44** for Researchers and Drug Development Professionals

Disperse Orange 44 is a monoazo disperse dye characterized by its orange-red hue. Primarily utilized in the textile industry, it is effective for dyeing hydrophobic synthetic fibers, most notably polyester. Its molecular structure, featuring a nitro group and a chloro substituent, contributes to its color and dyeing properties. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and application of **Disperse Orange 44**, tailored for researchers, scientists, and professionals in drug development who may encounter this compound in various analytical and developmental contexts.

Chemical Structure and Identification

The chemical identity of **Disperse Orange 44** is defined by the following identifiers and structural features.

Table 1: Chemical Identification of **Disperse Orange 44**

Identifier	Value
IUPAC Name	3-[4-[(2-chloro-4-nitrophenyl)diazenyl]-N-(2-cyanoethyl)anilino]propanenitrile[1]
CAS Number	4058-30-4 (Primary)[2]
12223-26-6 (Deleted/Related)	
C.I. Number	11123[3]
Molecular Formula	C ₁₈ H ₁₅ ClN ₆ O ₂ [1][2][3]
Molecular Weight	382.80 g/mol [1][3]
Canonical SMILES	C1=CC(=CC=C1N=NC2=C(C=C(C=C2))--INVALID-LINK--[O-])Cl)N(CCC#N)CCC#N[4]
InChI Key	ZXXVVTBKBDTSE-UHFFFAOYSA-N[4]
Synonyms	C.I. Disperse Orange 44, Disperse Orange 3RFL, Disperse Orange S-3RFL, 4-((2-chloro-4-nitrophenyl)azo)-N,N-bis(2-cyanoethyl)aniline[1]

Physicochemical Properties

The physical and chemical properties of **Disperse Orange 44** are summarized in the table below. These properties are crucial for understanding its behavior in various applications and experimental settings.

Table 2: Physicochemical Properties of **Disperse Orange 44**

Property	Value
Appearance	Orange to reddish-brown powder/grain[3]
Melting Point	Not available
Boiling Point (Predicted)	663.8 ± 55.0 °C at 760 mmHg[2]
Density (Predicted)	1.30 ± 0.1 g/cm ³ [2]
Solubility	Sparingly soluble in water
Physical Description	Orange powder

Experimental Protocols

Synthesis of Disperse Orange 44

The synthesis of **Disperse Orange 44** is a two-step process involving diazotization followed by an azo coupling reaction.[3]

Step 1: Diazotization of 2-Chloro-4-nitrobenzenamine

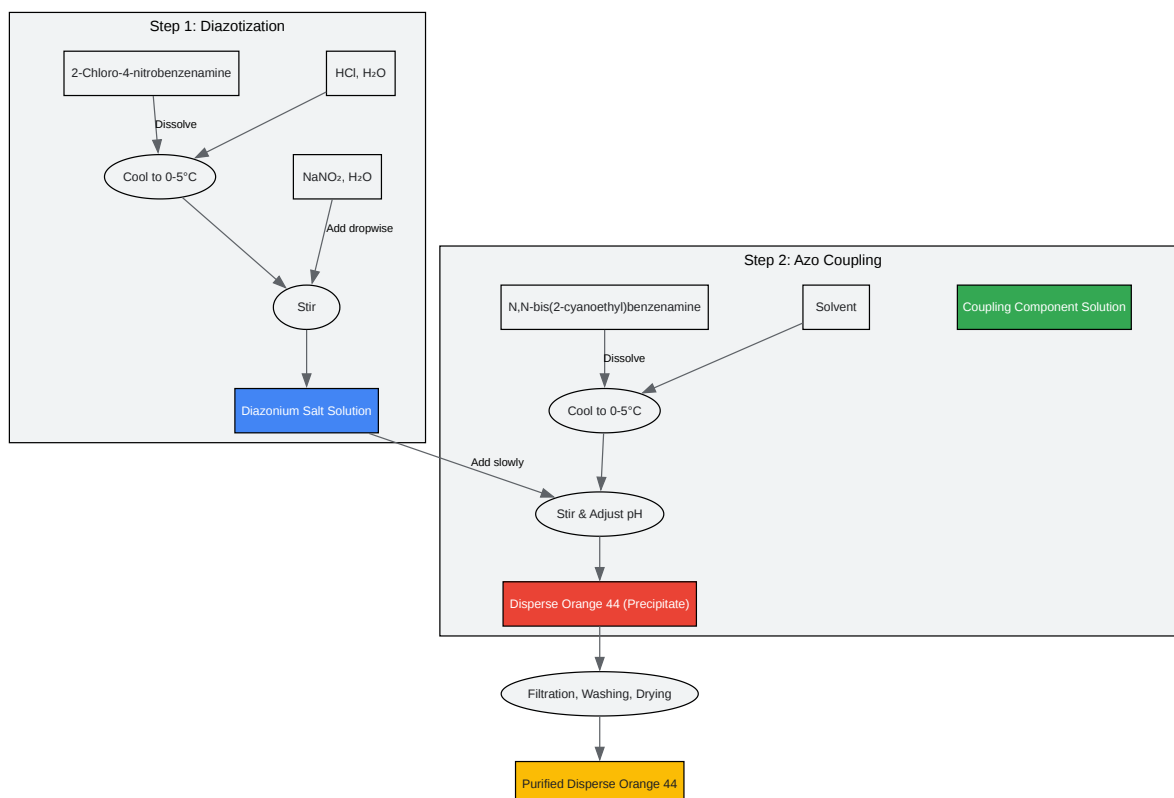
A detailed experimental protocol for the diazotization of 2-chloro-4-nitrobenzenamine is as follows:

- 2-Chloro-4-nitrobenzenamine is dissolved in a mixture of hydrochloric acid and water.
- The solution is cooled to 0-5 °C in an ice bath.
- A solution of sodium nitrite in water is added dropwise to the cooled solution while maintaining the temperature between 0-5 °C.
- The reaction mixture is stirred for a period to ensure complete formation of the diazonium salt. The completion of the reaction can be checked using starch-iodide paper to detect the presence of excess nitrous acid.

Step 2: Azo Coupling with N,N-bis(2-cyanoethyl)benzenamine

The resulting diazonium salt solution is then coupled with N,N-bis(2-cyanoethyl)benzenamine:

- N,N-bis(2-cyanoethyl)benzenamine is dissolved in a suitable solvent, such as acetic acid or a mixture of water and a dispersing agent.
- The solution is cooled to 0-5 °C.
- The freshly prepared diazonium salt solution is added slowly to the solution of the coupling component while maintaining the low temperature and stirring vigorously.
- The pH of the reaction mixture is adjusted to be weakly acidic to facilitate the coupling reaction.
- After the addition is complete, the mixture is stirred for several hours to ensure the completion of the coupling reaction.
- The precipitated **Disperse Orange 44** is then collected by filtration, washed with water to remove any unreacted starting materials and byproducts, and dried.



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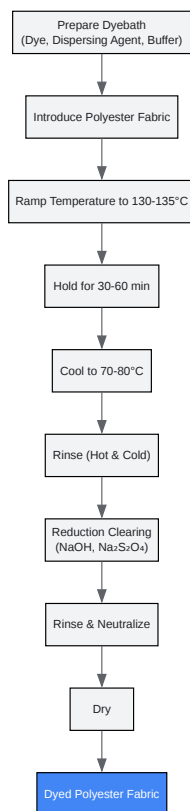
Synthesis Workflow for **Disperse Orange 44**

Dyeing of Polyester Fabric with **Disperse Orange 44**

The following is a general high-temperature exhaust dyeing protocol for polyester fabric with **Disperse Orange 44**.

- Preparation of the Dyebath:
 - A stock solution of **Disperse Orange 44** is prepared by pasting the dye with a dispersing agent and then adding water.
 - The dyebath is prepared with the required amount of the dye stock solution, a dispersing agent, and a pH buffer (typically acetic acid to maintain a pH of 4.5-5.5). The liquor ratio (ratio of the weight of the goods to the volume of the dyebath) is typically set between 1:10 and 1:20.
- Dyeing Process:
 - The polyester fabric is introduced into the dyebath at room temperature.
 - The temperature of the dyebath is raised to 130-135 °C at a rate of 1-2 °C/min.
 - Dyeing is carried out at this temperature for 30-60 minutes.
 - After dyeing, the dyebath is cooled down to 70-80 °C.
- Aftertreatment:
 - The dyed fabric is rinsed with hot and then cold water.
 - A reduction clearing process is carried out to remove any unfixed dye from the surface of the fibers. This is typically done by treating the fabric in a bath containing sodium hydrosulfite and sodium hydroxide at 60-70 °C for 15-20 minutes.
 - The fabric is then rinsed thoroughly and neutralized with a weak acid if necessary.

- Finally, the fabric is dried.



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Polyester Dyeing Workflow with **Disperse Orange 44**

Tinctorial and Fastness Properties

The performance of a dye is largely determined by its tinctorial strength and its fastness to various agents. The fastness properties of **Disperse Orange 44** on polyester are presented below.

Table 3: Fastness Properties of **Disperse Orange 44** on Polyester

Fastness Property	Rating (Scale 1-5, unless specified)
Light Fastness (Xenon Arc)	6-7 (Scale 1-8)
Washing Fastness (ISO 105 C06)	4-5
Sublimation Fastness (ISO 105 P01)	4-5
Rubbing Fastness (ISO 105 X12) - Dry	4-5
Rubbing Fastness (ISO 105 X12) - Wet	4-5

Analytical Characterization

A comprehensive analysis of **Disperse Orange 44** would involve various spectroscopic techniques to confirm its structure and purity. While specific experimental spectra for this particular dye are not readily available in the public domain, the expected characteristic signals are described below based on its chemical structure.

- **^1H NMR (Proton Nuclear Magnetic Resonance) Spectroscopy:** The ^1H NMR spectrum would be expected to show signals corresponding to the aromatic protons on the two benzene rings, as well as the methylene protons of the two cyanoethyl groups. The chemical shifts and coupling patterns of the aromatic protons would be influenced by the electron-withdrawing nitro and chloro groups and the electron-donating amino group.
- **^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance) Spectroscopy:** The ^{13}C NMR spectrum would display distinct signals for each of the 18 carbon atoms in the molecule. The chemical shifts of the aromatic carbons would be characteristic of their substitution pattern. The nitrile carbons would appear in the typical region for cyano groups.
- **FTIR (Fourier-Transform Infrared) Spectroscopy:** The FTIR spectrum would be expected to show characteristic absorption bands for the functional groups present in the molecule. These would include peaks corresponding to the N-H stretching of the secondary amine, $\text{C}\equiv\text{N}$ stretching of the nitrile groups, $\text{N}=\text{N}$ stretching of the azo group, C-Cl stretching, and the symmetric and asymmetric stretching of the nitro group.
- **UV-Visible Spectroscopy:** In a suitable solvent, the UV-Vis spectrum of **Disperse Orange 44** would exhibit a strong absorption band in the visible region, which is responsible for its

orange color. This absorption is due to the $\pi \rightarrow \pi^*$ electronic transition within the extended conjugated system of the azo dye.

Safety and Toxicology

Disperse Orange 44 is generally considered to be of low acute toxicity. However, as with many synthetic dyes, it may cause skin and eye irritation upon direct contact. It is recommended to handle the dye powder in a well-ventilated area and to use appropriate personal protective equipment, including gloves and safety glasses. Specific quantitative toxicological data, such as LD50 values, are not readily available in public literature.

Conclusion

Disperse Orange 44 is a commercially important azo disperse dye with well-defined chemical and physical properties that make it suitable for the coloration of polyester fibers. This guide has provided a detailed overview of its chemical structure, properties, synthesis, and application methods. The provided experimental protocols and data tables offer valuable information for researchers and scientists. Further research to obtain and publish detailed analytical and toxicological data would be beneficial for a more complete understanding of this compound.

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